

# Application of Polyacrylonitrile in the Development of Polymer Electrolytes: Application Notes and Protocols

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## Compound of Interest

Compound Name: Polyacrylonitrile

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## Introduction

**Polyacrylonitrile** (PAN) has emerged as a promising polymer host for both solid and gel polymer electrolytes due to its advantageous properties.<sup>[1]</sup> The strong polar nitrile groups ( $\text{C}\equiv\text{N}$ ) in the PAN backbone facilitate the dissolution of lithium salts and promote ion transport.<sup>[1][2]</sup> Furthermore, PAN-based electrolytes exhibit excellent thermal and mechanical stability, contributing to the overall safety and performance of electrochemical devices such as lithium-ion batteries.<sup>[3][4]</sup> This document provides detailed application notes and experimental protocols for the preparation and characterization of PAN-based polymer electrolytes.

## Key Performance Data of PAN-Based Polymer Electrolytes

The performance of PAN-based polymer electrolytes can be tailored by incorporating various additives such as plasticizers, lithium salts, and ceramic fillers. A summary of key quantitative data from recent studies is presented below for easy comparison.

Electrolyte Composition	Ionic Conductivity (S/cm)	Li <sup>+</sup> Transference Number (t <sub>Li<sup>+</sup></sub> )	Electrochemical Stability Window (V vs. Li/Li <sup>+</sup> )	Reference
PAN / LiTFSI (Solid Polymer Electrolyte)	2.7 x 10 <sup>-8</sup> (20°C)	-	2.5 - 3.5	[5]
PAN / EC / PC / LiCF <sub>3</sub> SO <sub>3</sub> (Gel Polymer Electrolyte)	1.2 x 10 <sup>-3</sup> (Room Temperature)	-	-	[6]
P(AN-co-VAc) / PMMA / 1M LiPF <sub>6</sub> in EC/DEC (Gel Polymer Electrolyte)	3.5 x 10 <sup>-3</sup> (30°C)	0.6	> 6.5	[7][8]
PDOL- PAN(SN/LLZTO) -PDOL (Composite Solid Electrolyte)	1.9 x 10 <sup>-3</sup> (Room Temperature)	0.65	4.9	[9]
PETEA-TCGG- PAN (in-situ polymerized Gel Polymer Electrolyte)	-	0.77	5.15	[10]
PAN / TPU / LATP / LiClO <sub>4</sub> (Composite Polymer Electrolyte)	2.1 x 10 <sup>-4</sup> (30°C)	0.60	-	[4][11]
PAN / SN / LiTFSI (Solid Electrolyte)	5.0 x 10 <sup>-3</sup> (Room Temperature)	-	-	[12]

Polymer  
Electrolyte)

PAN / PEO / Li+ salt	$6.79 \times 10^{-4}$ (25°C)	-	~4.8	[13]
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Note: EC: Ethylene Carbonate, PC: Propylene Carbonate, LiTFSI: Lithium bis(trifluoromethanesulfonyl)imide, LiPF<sub>6</sub>: Lithium hexafluorophosphate, P(AN-co-VAc): Poly(acrylonitrile-co-vinyl acetate), PMMA: Poly(methyl methacrylate), EC/DEC: Ethylene carbonate/Diethyl carbonate, PDOL: Poly(1,3-dioxolane), SN: Succinonitrile, LLZTO: Lithium lanthanum zirconium tantalum oxide, PETEA: Pentaerythritol tetraacrylate, TPU: Thermoplastic polyurethane, LATP: Lithium aluminum titanium phosphate, PEO: Poly(ethylene oxide).

## Experimental Protocols

### Protocol 1: Preparation of PAN-based Gel Polymer Electrolyte via Solution Casting

This protocol describes a common method for preparing a PAN-based gel polymer electrolyte.

Materials:

- **Polyacrylonitrile (PAN)**, MW = 150,000 g/mol
- Ethylene Carbonate (EC)
- Propylene Carbonate (PC)
- Lithium Triflate (LiCF<sub>3</sub>SO<sub>3</sub>)
- Dimethylformamide (DMF)

Procedure:

- Dry LiCF<sub>3</sub>SO<sub>3</sub> at 120°C in a vacuum oven for 24 hours before use.
- Dissolve a predetermined amount of PAN in DMF in a sealed flask.

- Stir the mixture at 60°C until a clear, homogeneous solution is obtained.[14]
- Add the desired amounts of EC, PC, and LiCF<sub>3</sub>SO<sub>3</sub> to the PAN solution.[14]
- Continue stirring the mixture for several hours at room temperature to ensure complete dissolution and homogeneity.
- Cast the resulting solution onto a glass petri dish.
- Dry the cast film in a vacuum oven at 50°C for 48 hours to remove the DMF solvent and form a free-standing electrolyte film.[14]

## Protocol 2: Characterization of Ionic Conductivity using Electrochemical Impedance Spectroscopy (EIS)

This protocol outlines the procedure for measuring the ionic conductivity of the prepared polymer electrolyte film.

### Equipment:

- Electrochemical workstation with a frequency response analyzer
- Temperature-controlled chamber
- Stainless steel (SS) blocking electrodes

### Procedure:

- Cut a circular sample of the polymer electrolyte film with a known diameter and thickness.
- Sandwich the electrolyte film between two polished stainless steel blocking electrodes.
- Place the SS/electrolyte/SS cell assembly in a temperature-controlled chamber.
- Allow the cell to equilibrate at the desired temperature for at least 1 hour.
- Perform an AC impedance measurement over a frequency range of 1 MHz to 1 Hz with an applied AC voltage of 10 mV.

- The bulk resistance ( $R_b$ ) of the electrolyte is determined from the intercept of the Nyquist plot with the real axis.
- Calculate the ionic conductivity ( $\sigma$ ) using the following equation:  $\sigma = L / (R_b * A)$  where  $L$  is the thickness of the electrolyte film and  $A$  is the cross-sectional area of the electrode.

## Protocol 3: Determination of the Electrochemical Stability Window (ESW) using Linear Sweep Voltammetry (LSV)

This protocol describes how to determine the operating voltage range of the polymer electrolyte.

Equipment:

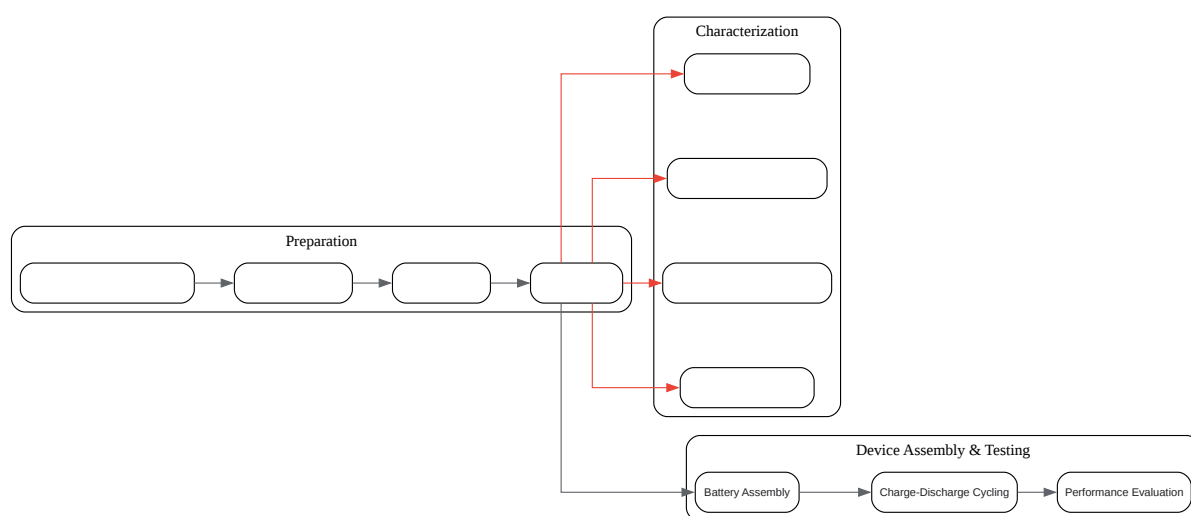
- Potentiostat/Galvanostat
- Three-electrode cell setup
- Lithium metal foil (counter and reference electrodes)
- Inert working electrode (e.g., stainless steel or platinum)

Procedure:

- Assemble a three-electrode cell in an argon-filled glovebox.
- Use the prepared polymer electrolyte as the separator and electrolyte.
- Use lithium metal foil as both the counter and reference electrodes.
- Use a polished stainless steel or platinum electrode as the working electrode.
- Perform a linear sweep voltammetry scan from the open-circuit voltage to a higher potential (e.g., 6.0 V vs. Li/Li<sup>+</sup>) at a slow scan rate (e.g., 0.1 mV/s).
- The onset of a sharp increase in the anodic current indicates the oxidative decomposition of the electrolyte, defining the upper limit of the electrochemical stability window.

## Visualizations

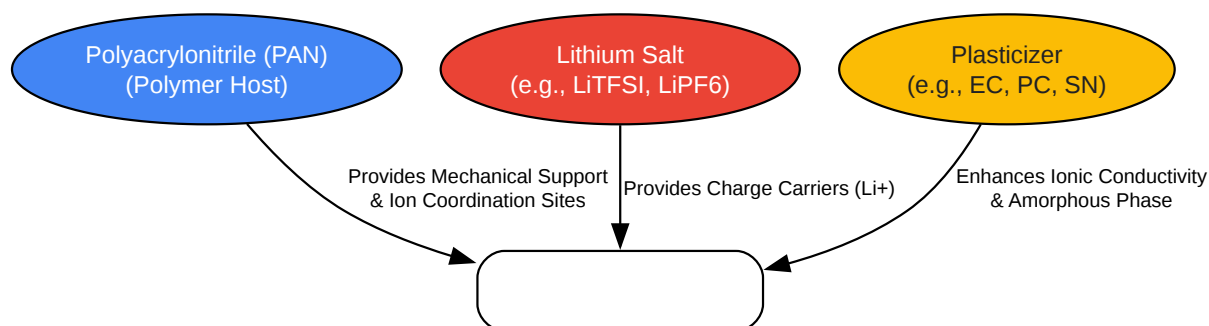
### Experimental Workflow for PAN-based Polymer Electrolyte Development



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Caption: Workflow for the development of PAN-based polymer electrolytes.

## Logical Relationship of Components in a PAN-based Gel Polymer Electrolyte



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Caption: Components of a PAN-based gel polymer electrolyte.

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